

Application Note: Advanced Purification of 3-Methylpentane-1,3,5-triol

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Compound of Interest

Compound Name: 3-Methylpentane-1,3,5-triol

CAS No.: 7564-64-9

Cat. No.: B043031

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Executive Summary & Chemical Context

3-Methylpentane-1,3,5-triol (MPT) is a critical trifunctional building block used in the synthesis of hyperbranched polyesters, polyurethanes, and as a reduced derivative in the mevalonate pathway.^[1] Its structure features a tertiary alcohol and two primary alcohols, creating a unique reactivity profile but also significant purification challenges.^[1]

The Core Challenge: MPT is a "sticky" molecule.^[1] Its three hydroxyl groups confer high water solubility and significant hydrogen bonding, resulting in high viscosity and an extremely high boiling point (216 °C at 0.5 mmHg).^[1] Standard atmospheric distillation leads to thermal decomposition before the boiling point is reached.^[1] Furthermore, its hydrophilicity makes extraction from aqueous reaction media difficult without specific salting-out techniques.^[1]

Physicochemical Profile

Property	Value	Notes
Molecular Formula	C ₆ H ₁₄ O ₃	
Molecular Weight	134.17 g/mol	
Boiling Point	216 °C @ 0.5 mmHg	Critical Parameter: Requires high vacuum.[1][2]
Density	1.112 g/mL	Denser than water.[1]
Solubility	Water, DMSO, MeOH	Poor solubility in non-polar solvents (Hexane, Et ₂ O).[1]
Appearance	Colorless, viscous oil	Hygroscopic.[1]

Protocol A: Continuous Liquid-Liquid Extraction (Pre-Purification)

Use this method to isolate MPT from aqueous reaction mixtures (e.g., borohydride reduction of mevalonolactone or ester hydrolysis).[1]

Principle: MPT partitions poorly into organic solvents from pure water.[1] To force phase transfer, the aqueous phase must be saturated with salt (Salting Out) and subjected to continuous extraction to overcome the unfavorable partition coefficient.[1]

Reagents & Equipment[1][2][3]

- Solvent: Ethyl Acetate (EtOAc) or n-Butanol (n-BuOH).[1] Note: n-BuOH has better extraction efficiency for triols but is harder to remove.[1]
- Apparatus: Continuous Liquid-Liquid Extractor (heavier-than-water or lighter-than-water depending on solvent).[1]
- Additives: Sodium Chloride (NaCl), solid.[1]

Step-by-Step Procedure

- Aqueous Conditioning:

- Concentrate the aqueous reaction mixture to the minimum feasible volume.[1]
- Neutralize to pH 7.0 using dilute HCl or NaOH.[1] Critical: Acidic pH at high temp can catalyze cyclodehydration to tetrahydrofuran derivatives.[1]
- Saturate the solution with solid NaCl until undissolved salt remains.[1]
- Continuous Extraction:
 - Load the aqueous phase into the extractor.[1]
 - Reflux with Ethyl Acetate for 24–48 hours.[1]
 - Monitor: Check the organic reservoir by TLC (10% MeOH in DCM, stain with PMA or KMnO_4) to confirm accumulation of product.[1]
- Solvent Removal:
 - Dry the organic extract over anhydrous Na_2SO_4 . [1]
 - Filter and concentrate under reduced pressure (Rotavap) at 40–50 °C.[1]
 - Result: Crude viscous oil (yellow/orange).[1]

Protocol B: High-Vacuum Fractional Distillation (Primary Purification)

This is the "Gold Standard" for scalability and removing oligomers/salts.[1]

Principle: Due to the boiling point of 216 °C at 0.5 mmHg, a standard vacuum pump (10–20 mmHg) is insufficient.[1] A high-vacuum line (oil diffusion pump or high-quality belt drive) capable of <1 mmHg is required.[1]

Equipment Setup

- Apparatus: Short-path distillation head (minimizes thermal exposure) or Kugelrohr apparatus.[1]

- Vacuum Source: Two-stage rotary vane pump (Target: <0.1 mmHg).[1]
- Heating: Oil bath or heating mantle with digital control.[1]

Distillation Protocol

- Degassing:
 - Place crude oil in the boiling flask.
 - Apply vacuum gradually at room temperature to remove residual solvents (EtOAc/Water). [1]
 - Caution: Foaming is common.[1] Use a large stir bar and increase vacuum slowly.[1]
- Fractionation:
 - Heat bath to 180 °C.
 - Lower pressure to <0.5 mmHg.[1]
 - Increase bath temperature slowly.[1] MPT will distill between 210–220 °C (vapor temp) depending on exact vacuum.[1]
 - Note: If using a Kugelrohr, set oven temperature to 220–230 °C.
- Collection:
 - Fraction 1 (F1): Low boilers/solvents. Discard.
 - Fraction 2 (F2): Main fraction (Colorless viscous liquid).[1]
 - Residue: Dark brown oligomers/salts.[1]

Protocol C: Chromatographic Polishing (High Purity)

Use this for small-scale (<5g) purification or if distillation equipment is unavailable.[1]

Challenge: Normal phase silica is very retentive for triols, leading to streakiness and poor recovery.[1] Solution: Use a high-polarity eluent or Reverse Phase (C18).[1]

Normal Phase (Silica Gel)[1]

- Stationary Phase: Silica Gel 60 (230–400 mesh).[1]
- Mobile Phase: Dichloromethane (DCM) : Methanol (MeOH).[1]
 - Gradient: Start 95:5 DCM:MeOH → End 85:15 DCM:MeOH.[1]
- Loading: Dissolve crude in minimal MeOH/DCM (1:1) and load.
- Detection: MPT is UV inactive.[1] Use Iodine chamber or PMA stain (blue/black spot).[1]

Reverse Phase (C18) - Recommended for >99% Purity[1]

- Column: C18 Flash Cartridge.[1]
- Mobile Phase: Water (A) / Acetonitrile (B).[1]
- Gradient: 0% B for 5 min (wash salts), then 0% → 50% B over 20 min.
- Rationale: MPT is moderately polar.[1] It will retain slightly on C18 while salts elute in the void volume.[1]

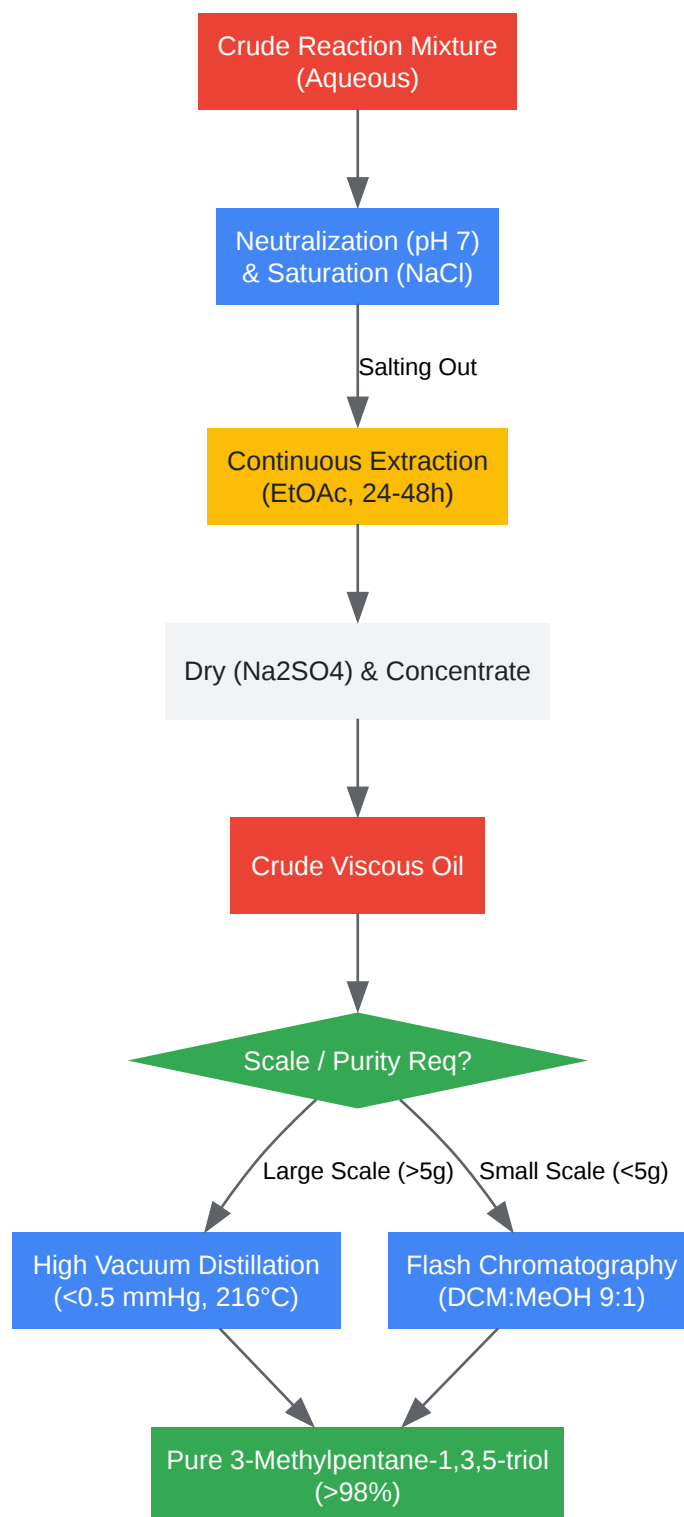
Quality Control & Visualization

Analytical Validation[1]

- ¹H-NMR (DMSO-d₆ or D₂O):
 - Look for the methyl singlet at ~1.1 ppm.[1]
 - Verify the integration of the methylene protons (multiplets 1.4–1.7 ppm).[1]
 - Key Purity Indicator: Absence of ethyl acetate signals (singlet ~2.0 ppm) and absence of alkene protons (5.0–6.0 ppm) which indicate dehydration.[1]
- GC-MS (Derivatization Required):

- MPT is too polar for standard GC.[\[1\]](#)
- Protocol: React 10 mg sample with 100 μ L BSTFA + 1% TMCS at 70 °C for 30 min.
- Analyze the tris-TMS derivative.[\[1\]](#)

Process Workflow Diagram



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Figure 1: Decision tree for the isolation of MPT, highlighting the divergence between distillation and chromatography based on scale.

References

- PubChem. (2023).[1] Compound Summary: **3-methylpentane-1,3,5-triol** (CID 24219).[1][3] National Library of Medicine.[1] Retrieved October 26, 2023, from [[Link](#)][1]
- Organic Syntheses. (n.d.). Hydrogenation of esters to diols/triols (General Protocol Context). Referencing Org. Synth. Coll. Vol. 4, p.660.[1] Retrieved October 26, 2023, from [[Link](#)][1]

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Sources

- 1. 1,3,5-Pentanetriol, 3-methyl- | C6H14O3 | CID 24219 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. 7564-64-9 CAS MSDS (3-METHYLPENTANE-1,3,5-TRIOL) Melting Point Boiling Point Density CAS Chemical Properties [[chemicalbook.com](https://www.chemicalbook.com)]
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